

# InChIKey and SMILES for (5-Ethyl-1,2-oxazol-3-yl)methanol

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## Compound of Interest

Compound Name: (5-Ethyl-1,2-oxazol-3-yl)methanol

Cat. No.: B3022592

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## Technical Guide: (5-Ethyl-1,2-oxazol-3-yl)methanol

For Researchers, Scientists, and Drug Development Professionals

### Core Compound Identifiers

This technical guide provides an in-depth overview of **(5-Ethyl-1,2-oxazol-3-yl)methanol**, a heterocyclic compound of interest in medicinal chemistry. The foundational chemical identifiers for this molecule are presented below.

Identifier	Value
IUPAC Name	(5-Ethyl-1,2-oxazol-3-yl)methanol
CAS Number	60148-49-4
SMILES	<chem>OCC1=NOC(CC)=C1</chem>
InChIKey	SBPJFWMSDRLWHW-UHFFFAOYSA-N

### Physicochemical Properties

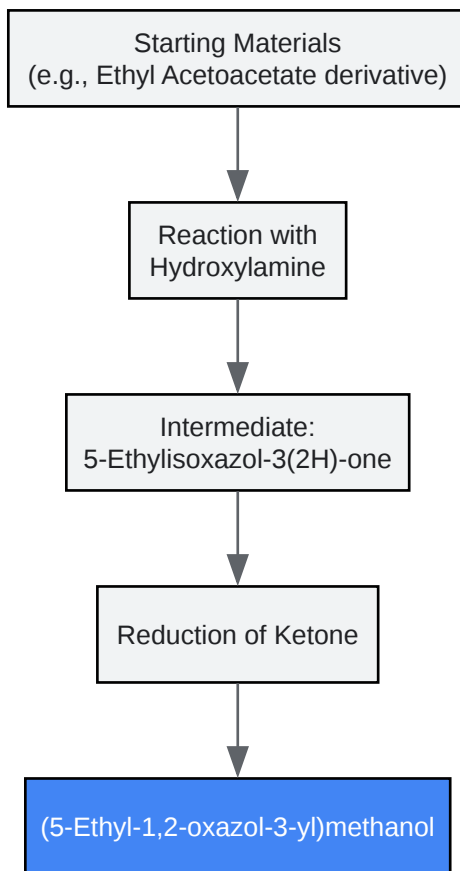
Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>9</sub> NO <sub>2</sub>	N/A
Molecular Weight	127.14 g/mol	N/A

## Synthesis and Experimental Protocols

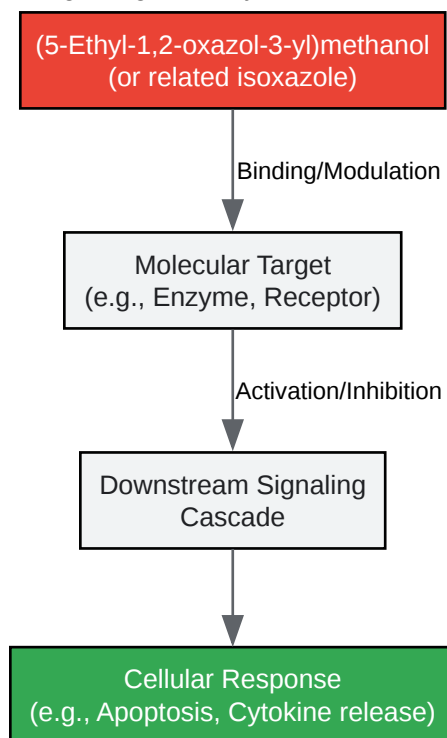
While a specific, detailed experimental protocol for the synthesis of **(5-Ethyl-1,2-oxazol-3-yl)methanol** is not readily available in peer-reviewed literature, a general approach can be inferred from the synthesis of analogous isoxazole derivatives. A patent mentioning a similar compound suggests a potential synthetic route. The synthesis of isoxazole rings often involves the cycloaddition of a nitrile oxide with an alkyne or alkene. For 3,5-disubstituted isoxazoles, a common method is the reaction of a  $\beta$ -diketone or a related precursor with hydroxylamine.

A plausible synthetic workflow for **(5-Ethyl-1,2-oxazol-3-yl)methanol** is outlined below. This diagram represents a generalized approach and would require optimization for this specific target molecule.

## Generalized Synthetic Workflow for (5-Ethyl-1,2-oxazol-3-yl)methanol



## Conceptual Signaling Pathways for Isoxazole Derivatives



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